

structural analysis of Arg-Phe-Asp-Ser

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Compound of Interest

Compound Name: Arg-Phe-Asp-Ser

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An In-depth Technical Guide to the Structural Analysis of **Arg-Phe-Asp-Ser** (RFDS)

Authored for: Researchers, Scientists, and Drug Development Professionals

Abstract

The tetrapeptide Arginyl-Phenylalanyl-Aspartyl-Serine (**Arg-Phe-Asp-Ser**, RFDS) is a short-chain peptide of interest due to its relationship with the well-characterized Arginyl-Glycyl-Aspartyl-Serine (RGDS) sequence, a known ligand for integrin receptors. Understanding the precise three-dimensional structure and physicochemical properties of RFDS is paramount for elucidating its biological function, mechanism of action, and potential therapeutic applications. This technical guide provides a comprehensive overview of the methodologies employed in the structural analysis of RFDS, from chemical synthesis and purification to advanced spectroscopic and crystallographic techniques. Detailed experimental protocols, structured data tables, and logical workflow diagrams are presented to serve as a practical resource for researchers in the fields of peptide chemistry, structural biology, and drug discovery.

Physicochemical Properties of Arg-Phe-Asp-Ser

The structural and functional characteristics of RFDS are derived from the collective properties of its constituent amino acid residues. The peptide consists of a positively charged Arginine, an aromatic Phenylalanine, a negatively charged Aspartic Acid, and a polar, uncharged Serine. This combination of residues suggests a molecule with amphipathic qualities.

Properties of Constituent Amino Acids

The individual properties of the amino acids that form the RFDS peptide are fundamental to its overall structure and potential interactions.[1][2][3][4][5] These characteristics, including charge, polarity, and size, dictate the peptide's folding and its ability to bind to biological targets.[2]

Amino Acid	3-Letter Code	1-Letter Code	Molecular Weight (Da)	Side Chain Property	Side Chain pKa	Charge at pH 7.4
Arginine	Arg	R	174.20	Positively Charged (Basic)	12.48	+1
Phenylalanine	Phe	F	165.19	Nonpolar, Aromatic	-	0
Aspartic Acid	Asp	D	133.10	Negatively Charged (Acidic)	3.65	-1
Serine	Ser	S	105.09	Polar, Uncharged	~13	0

Properties of the Tetrapeptide RFDS

The collective properties of the RFDS tetrapeptide determine its behavior in solution and its potential for biological activity.

Property	Value	Source
Molecular Formula	C ₂₂ H ₃₃ N ₇ O ₈	[6]
Molecular Weight	523.55 g/mol	[6]
Purity (Typical)	>95% by HPLC	[6]
Solubility	Soluble in distilled water	[6]
Storage Conditions	Store at -20°C, protect from light	[6]

Synthesis, Purification, and Verification

A structural analysis workflow begins with the generation of a high-purity peptide sample. Solid-Phase Peptide Synthesis (SPPS) is the standard method for this process, followed by purification via High-Performance Liquid Chromatography (HPLC) and mass verification.

Diagram 1: General Workflow for Peptide Analysis

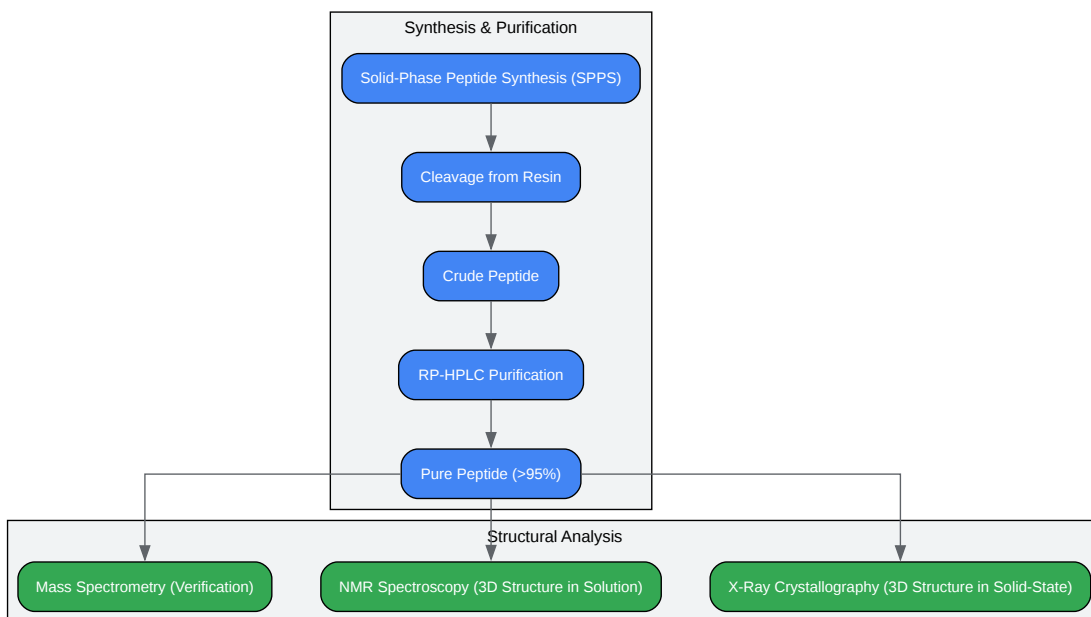
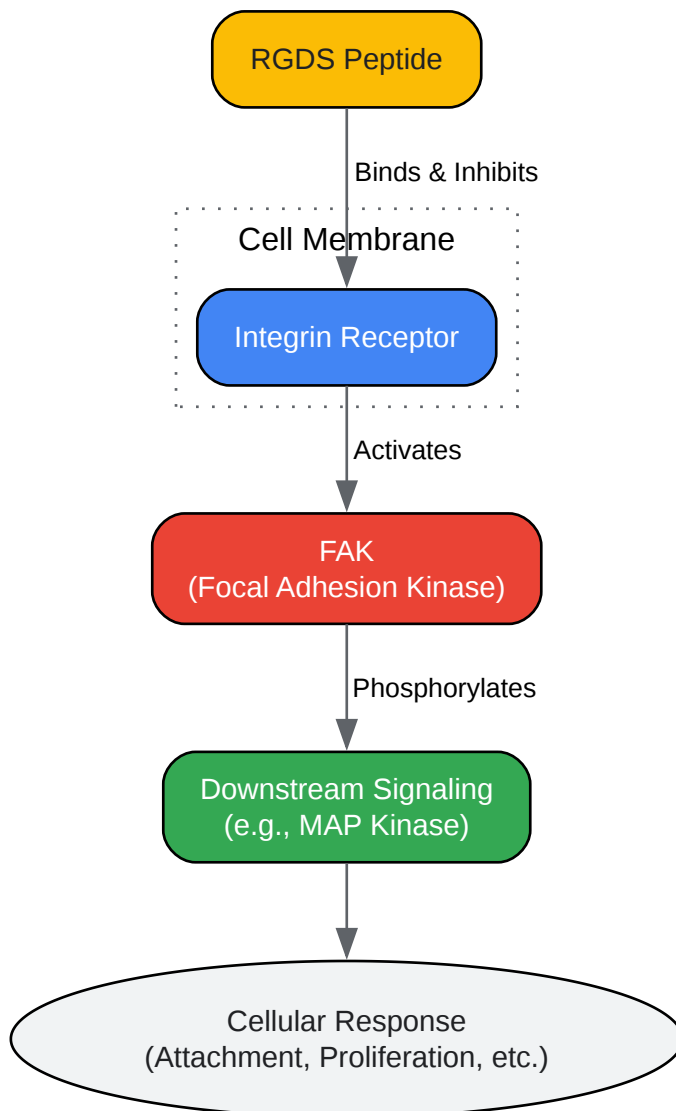


Diagram 2: Representative RGDS-Integrin Signaling Pathway



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